

Personal protective equipment for handling Fmoc-Phe(4-CONH₂)-OH

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Compound of Interest

Compound Name: Fmoc-Phe(4-CONH₂)-OH

Cat. No.: B1588846

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Essential Safety and Handling Guide for Fmoc-Phe(4-CONH₂)-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Fmoc-Phe(4-CONH₂)-OH**, a key reagent in peptide synthesis. Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Safety Summary

Fmoc-Phe(4-CONH₂)-OH is classified as a hazardous substance. The primary risks associated with this chemical are irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.^[1]

GHS Hazard Classification:

- Pictogram: GHS07 (Harmful)
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed^[1]

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

A thorough risk assessment should be conducted before beginning any work with this compound.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The minimum required PPE for handling **Fmoc-Phe(4-CONH₂)-OH** includes a lab coat, protective eyewear, long pants, and closed-toe shoes.[2] This should be supplemented with task-specific PPE as outlined below.

Body Part	PPE Required	Specifications and Use Cases
Hands	Chemical-resistant gloves	Disposable nitrile gloves are the minimum requirement for handling the solid and for incidental contact with solutions. ^[2] ^[3] For prolonged handling or when working with larger quantities of solutions (e.g., during peptide synthesis), consider double-gloving or using thicker, chemical-resistant gloves. ^[2] Always wash hands after removing gloves.
Eyes/Face	Safety glasses with side shields or safety goggles	Safety glasses with side-shields are the minimum requirement. ^[2] When there is a risk of splashing, such as when transferring solutions or during deprotection steps, safety goggles should be worn. ^[4] For larger-scale operations or when a significant splash hazard exists, a face shield worn over safety goggles is recommended. ^[2] ^[4]
Body	Laboratory coat	A standard lab coat is required to protect skin and clothing from spills. ^[4] For procedures with a higher risk of splashing, a chemically resistant apron over the lab coat can provide additional protection.

Respiratory	Use in a well-ventilated area. Respirator may be required.	Work should be conducted in a chemical fume hood to avoid inhalation of the powder or vapors from solutions.[5] If a fume hood is not available or if engineering controls are insufficient, a NIOSH-approved respirator may be necessary. [4][5]
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Chemical Properties and Storage

Proper storage is essential to maintain the stability and purity of **Fmoc-Phe(4-CONH2)-OH**.

Property	Value
Physical Form	Solid (White to off-white powder)[6]
Molecular Weight	430.46 g/mol
Boiling Point	713.4 ± 60.0 °C at 760 mmHg
Purity	Typically ≥ 97%[6]
Storage Temperature	Store at room temperature in a dry, well-ventilated place. Keep container tightly sealed.
Solubility	Insoluble in water. Soluble in polar organic solvents like Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP).[7]

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural guidance for the safe handling of **Fmoc-Phe(4-CONH2)-OH** from receipt to disposal.

4.1. Receiving and Storage

- Upon receipt, inspect the container for any damage.

- Wear appropriate PPE (lab coat, gloves, safety glasses) when handling the container.
- Store the compound in a designated, well-ventilated, and dry area at room temperature. Keep it away from strong oxidizing agents and strong acids.[\[5\]](#)

4.2. Handling and Weighing (Solid Form)

- Preparation: Before handling, ensure you are wearing all required PPE, including a lab coat, nitrile gloves, and safety glasses.[\[2\]](#)[\[4\]](#)
- Location: Conduct all weighing and handling of the solid powder inside a chemical fume hood to prevent inhalation of dust particles.[\[5\]](#)
- Procedure: Use a spatula to carefully transfer the desired amount of the solid to a weighing vessel. Avoid creating dust.
- Cleanup: After weighing, securely close the main container. Clean any residual powder from the spatula and weighing area using a damp cloth or paper towel, and dispose of it as chemical waste.

4.3. Preparation of Solutions

- Solvent: **Fmoc-Phe(4-CONH₂)-OH** is typically dissolved in polar organic solvents such as DMF for use in peptide synthesis.[\[7\]](#)
- Procedure: In a chemical fume hood, add the weighed solid to the appropriate glassware. Slowly add the solvent while stirring to ensure complete dissolution.
- Safety: Be aware that organic solvents like DMF have their own associated hazards. Always handle them in a fume hood and wear appropriate PPE.

4.4. Experimental Use (e.g., in Solid-Phase Peptide Synthesis)

- Coupling: The dissolved **Fmoc-Phe(4-CONH₂)-OH** is added to the reaction vessel containing the resin.
- Deprotection: The Fmoc protecting group is typically removed using a mild base, such as a 20% solution of piperidine in DMF.[\[8\]](#)[\[9\]](#) This step should always be performed in a fume

hood due to the volatility and odor of piperidine.

- Monitoring: The progress of the deprotection can be monitored by UV absorbance of the released Fmoc-piperidine adduct.[\[10\]](#)

4.5. Disposal Plan

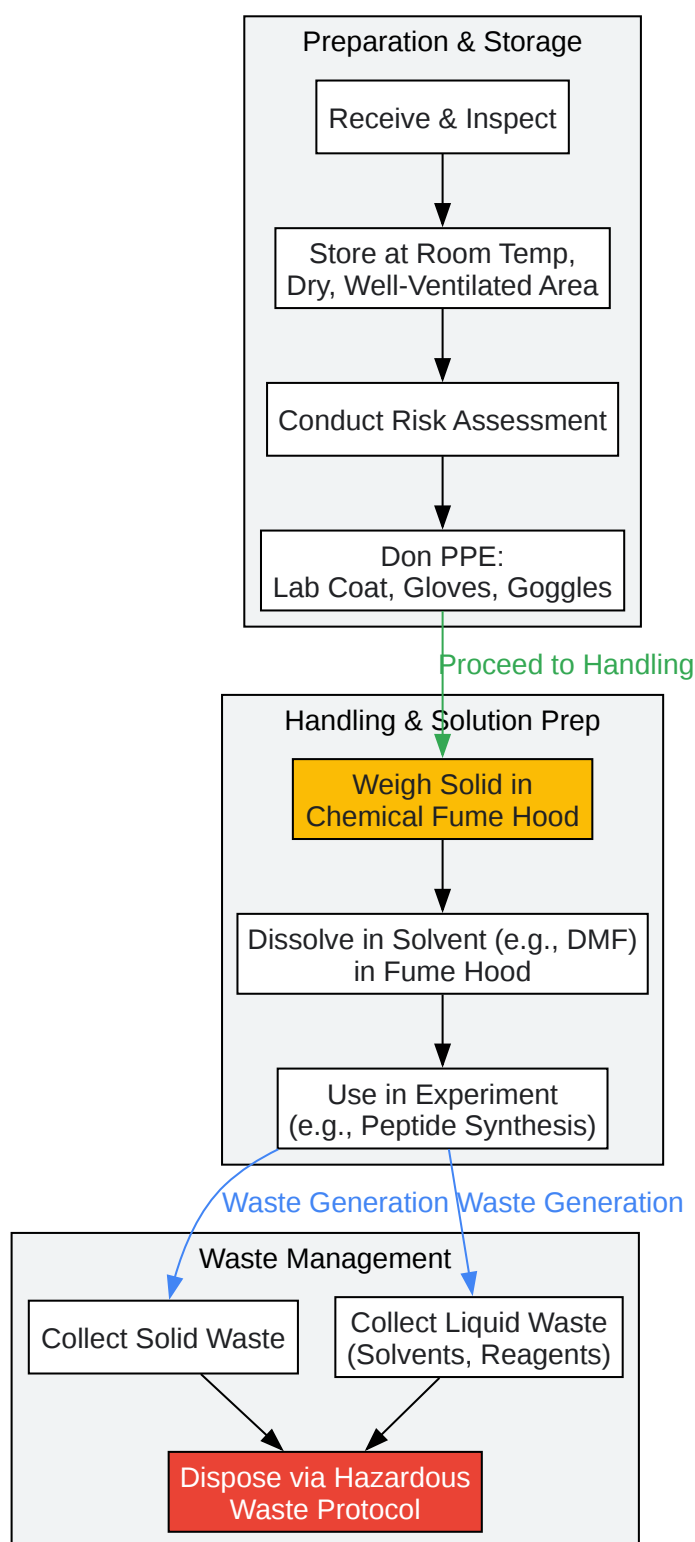
- Solid Waste: Dispose of any solid **Fmoc-Phe(4-CONH₂)-OH** waste, including contaminated weighing paper and gloves, in a designated hazardous chemical waste container.
- Liquid Waste: All liquid waste, including unused solutions and solvents from washing steps (e.g., DMF, piperidine solutions), must be collected in a clearly labeled hazardous waste container. Do not pour chemical waste down the drain.[\[5\]](#)
- Regulations: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[11\]](#) Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[\[11\]](#) If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Workflow for Safe Handling

The following diagram illustrates the key stages and safety precautions for handling **Fmoc-Phe(4-CONH₂)-OH**.



Workflow for Handling Fmoc-Phe(4-CONH2)-OH

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Caption: A workflow diagram illustrating the safe handling of **Fmoc-Phe(4-CONH2)-OH**.

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